

Thermodynamic Solubility Profile of Erythromycin Thiocyanate Dihydrate

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Erythromycin Thiocyanate

CAS No.: 7704-67-8

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The solubility of **erythromycin thiocyanate** dihydrate is significantly influenced by solvent type and temperature. The table below summarizes its molar solubility in various pure solvents at 298.15 K (25°C), based on recent experimental data [1] [2].

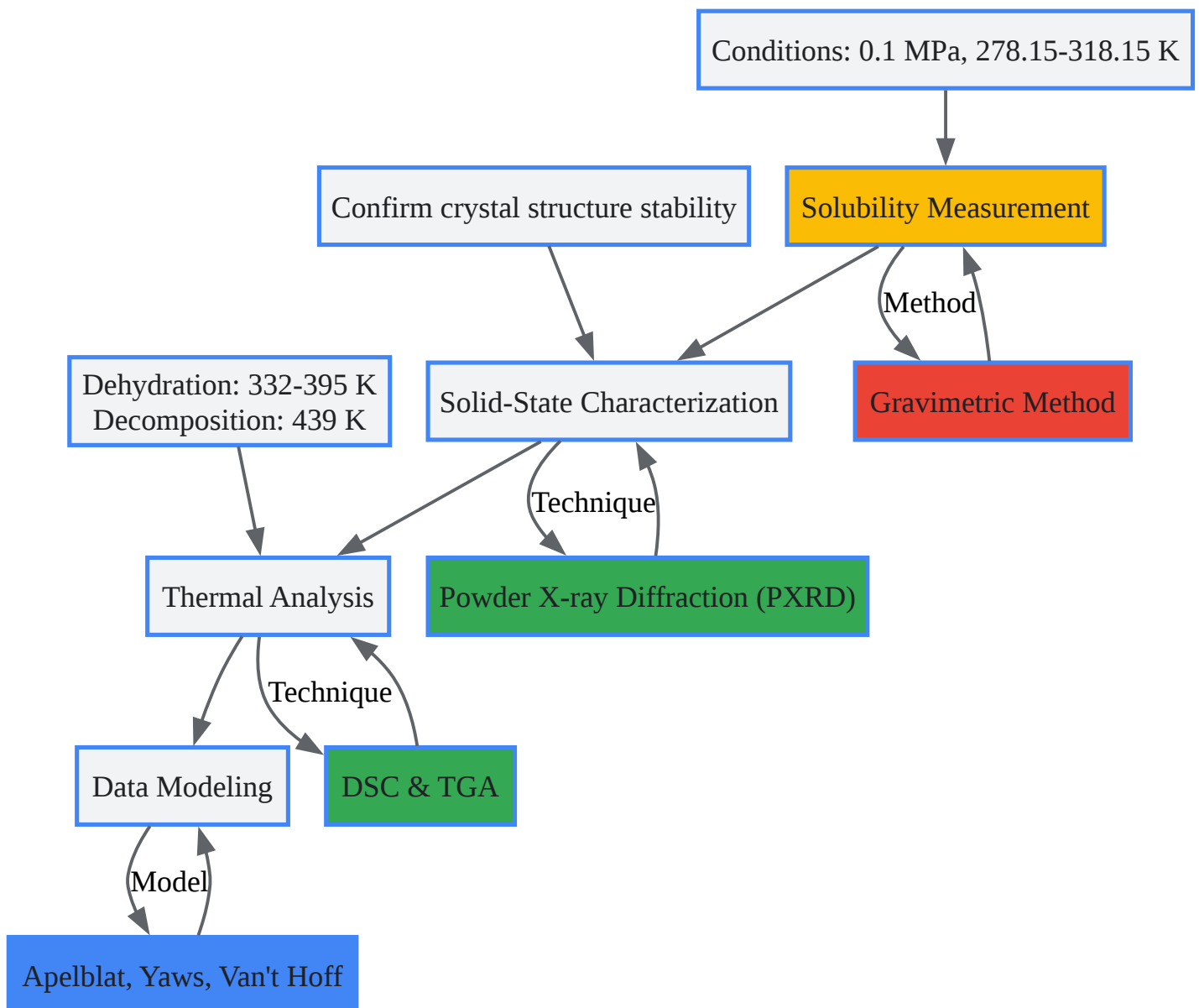
Solvent	Molar Solubility ($\times 10^3$)
Methanol	14.33
n-Propanol	4.843
Propyl Acetate	0.237
Ethyl Acetate	0.187
Methyl Acetate	0.149
Water	Lowest (exact value not fully specified in excerpts)

- Solubility Trends:** Solubility **increases with temperature** in all tested solvents, indicating an **endothermic dissolution process** [1] [2]. In alcohol solvents, solubility increases with solvent polarity (Methanol > n-Propanol). In ester solvents, the trend is reversed, with solubility decreasing as polarity increases (Propyl Acetate > Ethyl Acetate > Methyl Acetate) [2].

- **Mixed Solvent Systems:** In water-methanol and water-n-propanol mixtures, the solubility of **erythromycin thiocyanate dihydrate** **decreases as the water content increases**. Water acts as an "anti-solvent" in these systems, which can be leveraged for crystallization process design [1] [2].

Experimental Characterization Methodologies

The following workflow outlines the standard process for determining solubility and characterizing crystal forms:



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Key Experimental Details

- **Solubility Measurement:** The **gravimetric method** involves preparing saturated solutions at constant temperatures, sampling the supernatant, and evaporating the solvent to determine the mass of dissolved solute [1] [2].
- **Solid-State Characterization: Powder X-ray Diffraction (PXRD)** is used to confirm that the solid phase does not undergo a change during solubility measurements [1] [2].
- **Thermal Analysis: Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA)** identify thermal events. For **erythromycin thiocyanate dihydrate**, a weight loss of ~4.57% occurs between 332-395 K, correlating with the loss of water molecules [1] [2].
- **Data Modeling:** The **Apelblat model** provided the best correlation for solubility data in pure solvents [1] [2].

Structural Characterization and Solvate Diversity

Erythromycin A can form multiple distinct solvated structures, and single-crystal X-ray diffraction is the primary technique for determining the precise arrangement of solvent molecules within the crystal lattice [3].

- **Erythromycin Thiocyanate Dihydrate:** This is a specific, stable crystalline form where water molecules are integral parts of the crystal structure [1] [2].
- **Other Erythromycin Solvates:** Crystallographic studies have characterized several other solvates, including **THF**, **dioxane**, **isopropanol**, and **methanol** solvates. The hydrogen bonding of the isopropanol solvate is particularly notable [3]. A 1958 patent also describes processes for creating crystalline erythromycin base solvates using solvents like acetone, chloroform, and dichloroethane [4].

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